

An In-Depth Technical Guide to Penta-1,4-diyne

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Compound of Interest

Compound Name: Penta-1,4-diyne

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For Researchers, Scientists, and Drug Development Professionals

CAS Number: 24442-69-1[1][2][3][4]

This technical guide provides a comprehensive overview of **penta-1,4-diyne**, a linear, acyclic alkyne with the molecular formula C_5H_4 . [5] It is a structural isomer of 1,3-pentadiyne. [1][2] This document consolidates available data on its physicochemical properties, synthesis, and spectral information. While direct applications in drug development and established roles in specific signaling pathways are not extensively documented in publicly available literature, this guide serves as a foundational resource for researchers interested in this molecule.

Physicochemical Properties

Penta-1,4-diyne is a colorless liquid at room temperature. [1] Key quantitative data regarding its physical and chemical properties are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Weight	64.08 g/mol	[3]
Exact Mass	64.0313001276 Da	[3]
Boiling Point	61-64 °C (142-147 °F; 334-337 K)	[1]
Melting Point	-21 to -19 °C (-6 to -2 °F; 252-254 K)	[1]
Refractive Index (n _D)	1.4283 (at 23 °C)	[1]
Dipole Moment	0.516 D	[1]
XLogP3	1.1	[3]

Table 1: Physicochemical properties of **penta-1,4-diyne**.

At room temperature, **penta-1,4-diyne** can discolor to a yellowish liquid; however, it can be stored in diluted solutions at 0 °C for several weeks.[1][2] The presence of two triple bonds in the 1 and 4 positions creates a linear structure due to the sp-hybridization of the carbon atoms, resulting in a 180° bond angle.[1][2]

Synthesis of Penta-1,4-diyne

The synthesis of **penta-1,4-diyne** has presented historical challenges, with early attempts often resulting in the rearranged product, 1,3-pentadiyne.[1][2]

Improved Synthesis Method by Verkruijsse and Hasselaar (1979)

An improved and more reliable method for the synthesis of **penta-1,4-diyne** was developed by Verkruijsse and Hasselaar in 1979. This method offers better yields and fewer by-products by employing a copper(I) bromide catalyst and propargyl tosylate at lower reaction temperatures. [1][2]

Experimental Protocol:

This protocol is based on the description of the improved synthesis method. The original 1979 publication should be consulted for precise, step-by-step instructions.

Materials:

- Propargyl tosylate
- Ethynylmagnesium bromide
- Copper(I) bromide
- Anhydrous Tetrahydrofuran (THF)

Procedure:

- A solution of ethynylmagnesium bromide in anhydrous THF is prepared.
- Copper(I) bromide is added as a catalyst to the Grignard reagent solution.
- Propargyl tosylate is then added to the reaction mixture. The reaction is maintained at a low temperature to minimize the formation of by-products.
- Following the reaction, a multi-step extraction is performed to isolate the **penta-1,4-diyne**. This approach is advantageous as it circumvents the difficulty of separating the product from the THF solvent, which have similar boiling points.[\[1\]](#)[\[2\]](#)

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **penta-1,4-diyne**.

Spectroscopy Type	Key Features
¹³ C NMR	Data available in various databases.
¹ H NMR	Data available in various databases.
Infrared (IR)	Expected characteristic absorptions for C≡C and C-H bonds.
Mass Spectrometry (MS)	Expected fragmentation patterns for alkynes.

Table 2: Summary of Spectroscopic Data for **Penta-1,4-diyne**.

Applications and Biological Activity

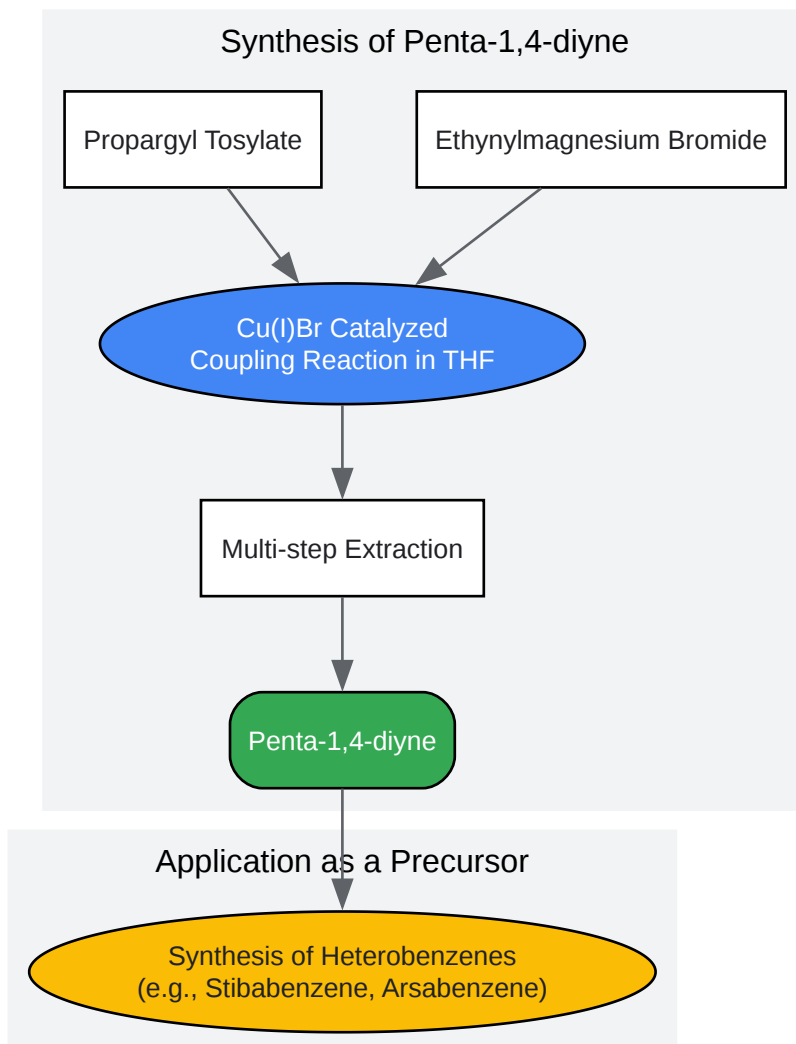
While research into the biological activity of many diyne compounds is ongoing, with some showing promise as antimicrobial and antibacterial agents, there is a notable lack of specific studies on the biological effects or drug development applications of **penta-1,4-diyne** itself.^[6]^[7] The available literature in this area predominantly focuses on derivatives of penta-1,4-dien-3-one, which possess a different core structure. These derivatives have been investigated for a range of bioactivities, including anticancer, antiviral, and antibacterial properties.^[8]^[9]^[10]^[11]

Penta-1,4-diyne is, however, utilized as a starting material in organic synthesis, particularly for the creation of heterocyclic compounds like stibabenzene, arsabenzene, and phosphabenzene.^[1]

Experimental and Logical Workflows

Due to the limited information on the direct biological applications of **penta-1,4-diyne**, a specific signaling pathway cannot be depicted. However, a generalized workflow for its synthesis and subsequent use as a precursor in further chemical reactions can be visualized.

General Workflow for Penta-1,4-diyne Synthesis and Application



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Caption: Generalized workflow for the synthesis and application of **penta-1,4-diyne**.

This diagram illustrates the key steps in the improved synthesis of **penta-1,4-diyne** and its subsequent use as a starting material for the synthesis of various heterocyclic compounds.

Conclusion

Penta-1,4-diyne is a well-characterized small molecule with established physicochemical properties and a reliable synthetic route. While its direct application in drug development and its role in biological signaling pathways remain largely unexplored, it serves as a valuable precursor in synthetic organic chemistry. This guide provides a solid foundation for researchers and professionals in the field, summarizing the current knowledge and highlighting potential areas for future investigation into the biological activities of this and related simple diyne structures.

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